

# Technical Safety Guide: 2-(2-Methoxyethyl)pyrrolidine

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## Compound of Interest

Compound Name: 2-(2-Methoxyethyl)pyrrolidine

CAS No.: 933746-73-7

Cat. No.: B1396627

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## Executive Summary

**2-(2-Methoxyethyl)pyrrolidine** (CAS: 62733-91-5 for racemate) represents a bifunctional "hybrid" hazard class in organic synthesis. Structurally, it combines a secondary cyclic amine (pyrrolidine core) with an aliphatic ether side chain. This dual functionality dictates a complex safety profile: the amine moiety confers corrosivity and hygroscopicity, while the ether linkage introduces flammability and a latent risk of peroxide formation.

This guide moves beyond standard SDS data to provide a mechanistic handling framework. It establishes protocols for preventing "silent" hazards—specifically, the formation of explosive peroxides during prolonged storage and the formation of carcinogenic nitrosamines during workup.

## Part 1: Chemical Identity & Physicochemical Profile

**Mechanistic Insight:** The molecule's boiling point and flash point are significantly influenced by hydrogen bonding potential (donor from the secondary amine) and the polarity of the ether oxygen. Unlike simple pyrrolidine, the methoxyethyl tail increases lipophilicity while maintaining water miscibility.

**Table 1: Physicochemical Data Matrix**

Property	Value / Characteristic	Operational Implication
CAS Number	62733-91-5 (Racemic)	Use for inventory tracking and regulatory filing.
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO	MW: 129.20 g/mol .
Physical State	Colorless to pale yellow liquid	Darkening indicates oxidation or amine degradation.
Boiling Point	~170–180°C (Predicted @ 760 mmHg)	High-boiling solvent/reagent. Difficult to remove by rotary evaporation; requires vacuum distillation.
Flash Point	~55–60°C (Estimated)	Combustible Liquid (Class IIIA). Ground all glassware during transfer.
pKa (Conj. Acid)	~11.0 (Pyrrolidine-like)	Highly basic. Will exothermically neutralize acids.
Solubility	Miscible in water, EtOH, DCM	Highly hygroscopic; dry solvents required for anhydrous reactions.

## Part 2: Hazard Assessment & Toxicology[1]

### The "Dual-Hazard" Mechanism

Safety protocols must address two distinct reactive centers on the molecule:

- The Secondary Amine (Corrosivity & Nitrosation):
  - Mechanism: The nitrogen lone pair is highly nucleophilic. Upon contact with skin or mucous membranes, it rapidly saponifies fats and denatures proteins, leading to deep, chemical burns (Skin Corr. 1B).

- Hidden Risk: As a secondary amine, it reacts with nitrosating agents (e.g., sodium nitrite, alkyl nitrites) to form N-nitroso-**2-(2-methoxyethyl)pyrrolidine**, a probable potent carcinogen.
- Control: Never acidify waste streams containing this amine with nitric acid or mix with nitrosating agents.
- The Ether Side Chain (Peroxidation):
  - Mechanism: The methylene group adjacent to the ether oxygen (–O–CH<sub>2</sub>–) is susceptible to radical hydrogen abstraction by atmospheric oxygen. This forms a hydroperoxide radical, eventually stabilizing as organic peroxides.
  - Classification: Treat as a Class B Peroxide Former (Concentration Hazard).[1] While the pyrrolidine ring is relatively stable, the methoxyethyl arm mimics the structure of glymes (known peroxide formers).

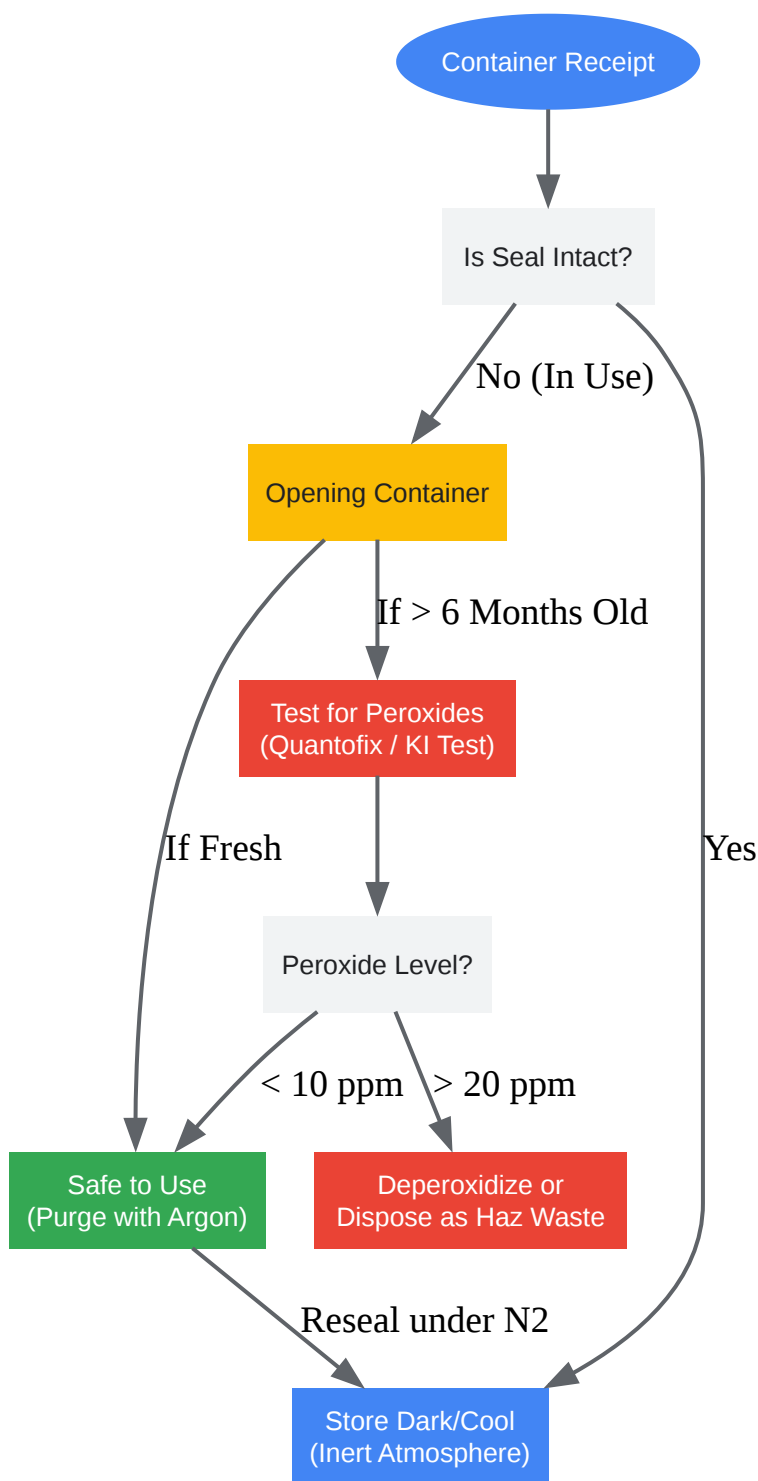
## GHS Classification Summary

- H314: Causes severe skin burns and eye damage.
- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.[2]

## Part 3: Storage & Stability (The Peroxide Protocol)

The following decision logic dictates the handling of this compound based on its age and state.

## Visualization: Peroxide & Storage Logic



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Caption: Decision matrix for managing peroxide risks in ether-functionalized amines.

## Mandatory Testing Protocol

Frequency: Test all opened containers every 6 months. Method:

- Visual Inspection: Check for crystals around the cap (indicates severe shock sensitivity—DO NOT TOUCH; call Bomb Squad).
- Strip Test: Use commercial peroxide test strips (e.g., Quantofix).
- Limit: If peroxides >20 mg/L, treat with solid sodium metabisulfite or dispose of via hazardous waste services. Do not distill.

## **Part 4: Operational Handling & PPE[1][4]**

### **Engineering Controls**

- Primary Barrier: All transfers must occur inside a certified chemical fume hood.
- Atmosphere: Due to hygroscopicity and peroxide risk, store and handle under an inert atmosphere (Nitrogen or Argon) whenever possible.

### **Personal Protective Equipment (PPE) Matrix**

Body Part	Hazard	Recommended PPE
Hands	Corrosive / Permeation	Double Gloving: Nitrile (inner) + Neoprene or Butyl Rubber (outer). Note: Thin nitrile degrades quickly against amines.
Eyes	Irreversible Damage	Chemical Splash Goggles + Face Shield (if pouring >500mL).
Respiratory	Vapor Inhalation	Fume hood required. If outside hood (spill cleanup), use Full-Face Respirator with ABEK (Organic Vapor/Inorganic/Acid/Ammonia ) cartridges.
Body	Skin Burns	Chemical-resistant lab coat (poly-cotton is insufficient; use Nomex or rubber apron for bulk handling).

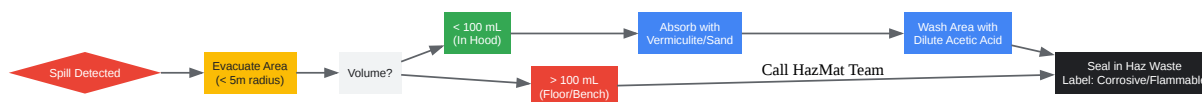
## Transfer Protocol (Syringe Technique)

To prevent exposure and moisture intake:

- Purge the source bottle with an inert gas balloon.
- Use a luer-lock glass syringe with a long stainless steel needle.
- Oven-dry all glassware to prevent violent steam formation or carbamate salts (reaction with atmospheric CO<sub>2</sub>).
- Draw liquid slowly to avoid cavitation.
- Transfer directly into the reaction vessel through a septum.

## Part 5: Emergency Protocols

### Visualization: Spill Response Workflow



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Caption: Triage workflow for spills involving corrosive/flammable amines.

## First Aid Measures

- Skin Contact: Immediate flushing with water for 15 minutes.[2][3][4] Do not use vinegar (exothermic neutralization on skin can worsen burns). Use PEG-400 if available, then water.
- Eye Contact: Flush for 30 minutes (longer than standard 15 min due to alkaline penetration). Hold eyelids open.
- Inhalation: Move to fresh air. If pulmonary edema (fluid in lungs) is suspected, seek medical attention immediately (symptoms may be delayed 24h).

## Part 6: Synthetic Utility & Waste Management

### Common Applications

This compound is frequently used as:

- Chiral Auxiliary Precursor: In asymmetric synthesis (if using the chiral isomer).
- Ligand Synthesis: For coordination chemistry (N-O bidentate ligands).
- Building Block: In pharmaceutical development for introducing the methoxyethyl side chain to improve metabolic stability or solubility.

## Waste Disposal[5][7][8]

- Category: Basic Organic Waste (Non-Halogenated).
- Incompatibility: Do not mix with acid waste streams (violent exotherm) or oxidizers (fire).
- Quenching: If quenching a reaction mixture containing this amine, dilute with ice water first, then slowly neutralize with 1M HCl to pH 7-8 under cooling.

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